

Undecanenitrile: A Technical Overview of its Molecular Properties

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Compound of Interest

Compound Name: Undecanenitrile

Cat. No.: B1346573

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This technical guide provides a concise overview of the fundamental molecular properties of **undecanenitrile**, a nitrile compound with applications in various research and development sectors. This document is intended for researchers, scientists, and drug development professionals seeking precise data on this chemical entity.

Core Molecular Data

Undecanenitrile is an organic compound with the systematic IUPAC name **undecanenitrile**. It is also known by other names including 1-cyanodecane and n-decyl cyanide. The key molecular identifiers and properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₁ N	[1] [2] [3]
Molecular Weight	167.29 g/mol	[1] [4]
Exact Mass	167.167399674 Da	
Elemental Analysis	C: 78.97%, H: 12.65%, N: 8.37%	

The molecular formula $C_{11}H_{21}N$ indicates a composition of eleven carbon atoms, twenty-one hydrogen atoms, and one nitrogen atom. The molecular weight is approximately 167.29 g/mol . Different sources may report slightly varied molecular weights due to computational methods, with some values listed as 167.30 g/mol and 167.2911 g/mol . The precise monoisotopic mass is 167.1700 Da.

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References

- 1. Undecanenitrile | $C_{11}H_{21}N$ | CID 16722 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medkoo.com [medkoo.com]
- 3. Undecanenitrile [webbook.nist.gov]
- 4. solubilityofthings.com [solubilityofthings.com]
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